

# Personal protective equipment for handling 4-(4-Aminophenoxy)pyridine-2-carboxamide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-(4-Aminophenoxy)pyridine-2-carboxamide

Cat. No.: B1290018

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## Essential Safety and Handling Guide for 4-(4-Aminophenoxy)pyridine-2-carboxamide

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **4-(4-Aminophenoxy)pyridine-2-carboxamide** (CAS: 284462-80-2).<sup>[1]</sup> Due to the absence of a specific Safety Data Sheet (SDS) for this compound, the following recommendations are based on the general hazards associated with pyridine derivatives and data from similar compounds.

## Chemical and Physical Properties

A summary of the known physical and chemical properties of **4-(4-Aminophenoxy)pyridine-2-carboxamide** is provided below.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>11</sub> N <sub>3</sub> O <sub>2</sub> <sup>[1]</sup>
Molecular Weight	229.23 g/mol <sup>[1]</sup>
Boiling Point	462.5°C at 760 mmHg <sup>[1]</sup>
Density	1.315 g/cm <sup>3</sup> <sup>[1]</sup>
Vapor Pressure	9.85E-09 mmHg at 25°C <sup>[1]</sup>

## Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicity data for **4-(4-Aminophenoxy)pyridine-2-carboxamide** is not readily available, pyridine and its derivatives are known to be hazardous. Inhalation, ingestion, or skin contact can lead to adverse health effects. Therefore, stringent adherence to safety protocols is mandatory.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields or a face shield.[2]
Skin Protection	Chemical-resistant gloves (nitrile or neoprene recommended, not latex), a lab coat, and full-length pants should be worn.[2]
Respiratory Protection	Use in a well-ventilated area, preferably within a certified chemical fume hood. If ventilation is insufficient, a NIOSH-approved respirator may be necessary.

## Operational Plan: Handling and Storage

Handling:

- Always handle **4-(4-Aminophenoxy)pyridine-2-carboxamide** within a chemical fume hood to minimize inhalation exposure.
- Avoid direct contact with skin and eyes.[2]
- Use spark-proof tools and ensure all equipment is properly grounded to prevent static discharge, as pyridine compounds can be flammable.[3]
- Keep containers tightly closed when not in use.

## Storage:

- Store in a cool, dry, and well-ventilated area away from heat and sources of ignition.
- Keep containers clearly labeled and stored separately from incompatible materials such as strong oxidizing agents and acids.[\[3\]](#)[\[4\]](#)

## Emergency Procedures

## First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. <a href="#">[2]</a>
Skin Contact	Immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. <a href="#">[2]</a> Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Spill Response:

- Evacuate the area and ensure adequate ventilation.
- Remove all sources of ignition.[\[4\]](#)
- Wear appropriate PPE as outlined above.

- Contain the spill using an inert absorbent material such as sand, vermiculite, or a spill pillow.  
[4]
- Collect the absorbed material into a sealed, labeled container for proper disposal.[4]
- Clean the spill area thoroughly.

## Disposal Plan

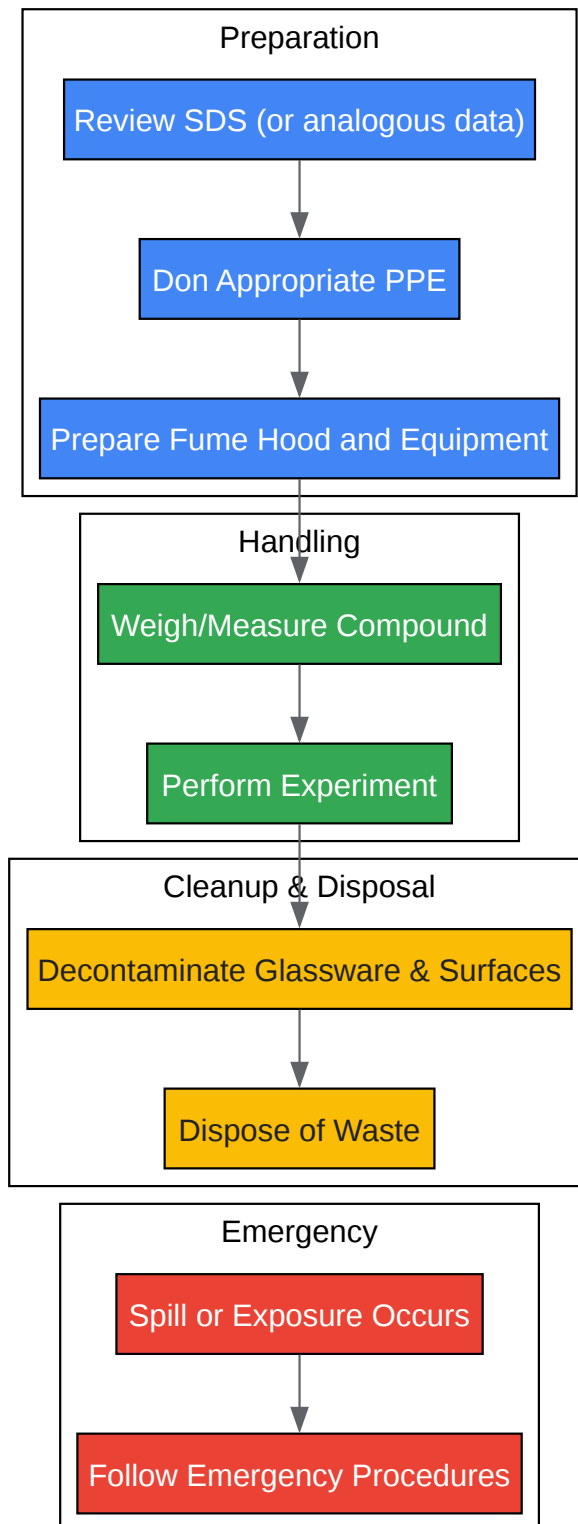
All waste containing **4-(4-Aminophenoxy)pyridine-2-carboxamide** should be treated as hazardous waste.

- Dispose of the chemical and any contaminated materials in a clearly labeled, sealed container.
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain or in regular trash.

## Visualized Workflow

The following diagram illustrates the standard workflow for handling **4-(4-Aminophenoxy)pyridine-2-carboxamide** in a laboratory setting.

## Workflow for Handling 4-(4-Aminophenoxy)pyridine-2-carboxamide

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## References

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-(4-Aminophenoxy)pyridine-2-carboxamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1290018#personal-protective-equipment-for-handling-4-4-aminophenoxy-pyridine-2-carboxamide]

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